

Personal protective equipment for handling tert-Butyl (tert-butoxycarbonyl)oxycarbamate

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Compound of Interest

Compound Name: *tert-Butyl (tert-butoxycarbonyl)oxycarbamate*

Cat. No.: *B153070*

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Essential Safety and Handling Guide for tert-Butyl (tert-butoxycarbonyl)oxycarbamate

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the proper handling and disposal of **tert-Butyl (tert-butoxycarbonyl)oxycarbamate** (CAS: 85006-25-3), also known as N,O-Di-Boc-hydroxylamine. Adherence to these procedures is vital for ensuring laboratory safety and minimizing risks.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **tert-Butyl (tert-butoxycarbonyl)oxycarbamate** to prevent exposure. The recommended PPE is outlined below.

PPE Category	Specification
Eye Protection	Safety glasses with side-shields or goggles are required. A face shield should be used if there is a splash hazard. [1]
Hand Protection	Chemical-resistant gloves, such as nitrile rubber, must be worn. Gloves should be inspected before use and disposed of properly after handling. [1] [2]
Respiratory Protection	A dust respirator or a NIOSH/MSHA approved respirator should be used if dust or aerosols are generated or if ventilation is inadequate. [1]
Body Protection	A lab coat or other protective clothing is necessary to prevent skin contact. Protective boots may be required depending on the situation. [1]

Emergency First Aid Procedures

In the event of exposure, immediate action is critical. The following table summarizes the recommended first aid measures.

Exposure Route	First Aid Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention.[3][4]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, seek medical advice.[5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[1][5]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[4]

Handling, Storage, and Disposal Protocols

Proper operational and disposal plans are essential for maintaining a safe laboratory environment.

Handling:

- Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust or vapors.[6]
- Avoid contact with skin, eyes, and clothing.[6]
- Wash hands thoroughly after handling the substance.[1]
- Keep away from heat, sparks, and open flames.[5]

Storage:

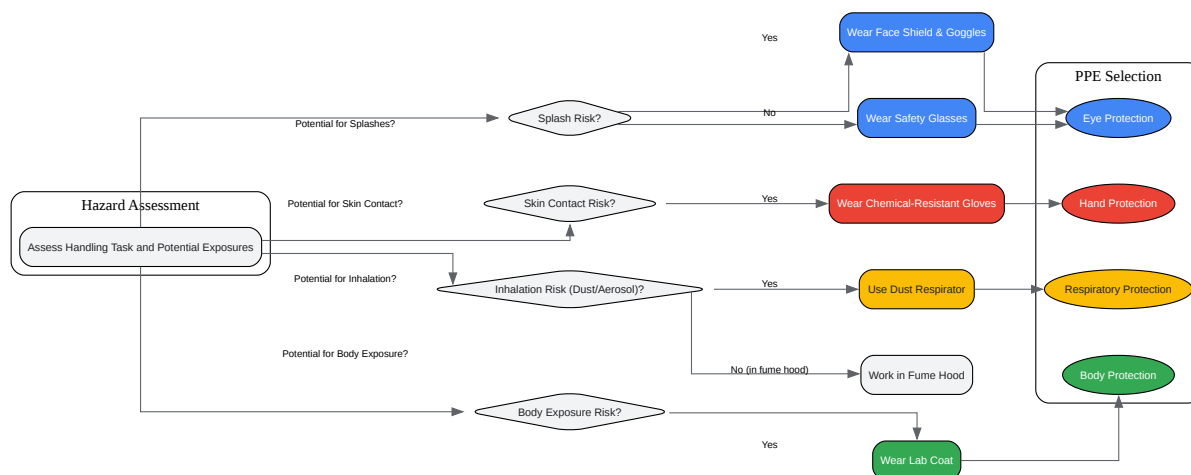
- Store in a tightly closed container in a cool, dry, and dark place.[\[1\]](#)[\[6\]](#)
- Store away from incompatible materials such as oxidizing agents.[\[1\]](#)[\[6\]](#)

Disposal:

- Dispose of waste material in accordance with local, state, and federal regulations.[\[6\]](#)
- Do not allow the product to enter drains or waterways.[\[1\]](#)
- Contaminated packaging should be treated as the product itself and disposed of accordingly.
[\[6\]](#)

PPE Selection Workflow

The following diagram illustrates the logical workflow for selecting the appropriate Personal Protective Equipment when handling **tert-Butyl (tert-butoxycarbonyl)oxycarbamate**.



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Caption: PPE selection workflow for handling **tert-Butyl (tert-butoxycarbonyl)oxycarbamate**.

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References

- 1. content.labscoop.com [content.labscoop.com]
- 2. peptide.com [peptide.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. echemi.com [echemi.com]
- 5. saunitedinitiatorsprod.blob.core.windows.net [saunitedinitiatorsprod.blob.core.windows.net]
- 6. spectrumchemical.com [spectrumchemical.com]
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